

A Comparative Guide to the Leaching of Chromate-Based Pigments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium chromate

Cat. No.: B077219

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the leaching characteristics of three common chromate-based pigments: strontium chromate (SrCrO_4), zinc chromate (ZnCrO_4), and lead chromate (PbCrO_4). Understanding the propensity of these pigments to release hexavalent chromium [Cr(VI)], a known carcinogen, is critical for environmental risk assessment and the development of safer alternatives. This document summarizes available data on their leaching potential, details standardized experimental protocols for their evaluation, and visualizes the toxicological pathway of leached chromate.

Data Presentation: Leaching and Solubility Comparison

Direct comparative studies on the leaching of strontium, zinc, and lead chromate pigments using a single standardized method are not readily available in the public domain. However, a comparison of their aqueous solubility provides a strong indication of their relative leaching potential. Leaching is significantly influenced by environmental conditions, with acidic environments generally increasing the solubility and subsequent leaching of chromate ions from the pigment matrix.

Pigment	Chemical Formula	Molar Mass (g/mol)	Aqueous Solubility (g/100 mL)	Key Leaching Characteristics
Strontium Chromate	SrCrO ₄	203.61	0.12 at 15°C, 3.0 at 100°C[1]	Solubility increases significantly with temperature.[1] Leaching from coatings can exhibit a logarithmic dependence on time and is enhanced in acidic conditions.
Zinc Chromate	ZnCrO ₄	181.40	Sparingly soluble	Leaching is influenced by pH, with increased dissolution in acidic solutions. [2]
Lead Chromate	PbCrO ₄	323.2	0.000017 at 20°C[3]	Considered highly insoluble in water, which limits its leaching under neutral pH. [4][5] However, acidic conditions can promote the release of both lead and chromium ions. [6]

Note: The provided solubility data is for the pure chemical compounds. When incorporated into a paint or coating matrix, the leaching rate is also influenced by the binder, pigment volume concentration, and the presence of other additives.

Experimental Protocols

To generate comparative leaching data, standardized testing methods are essential. The following protocols are widely recognized for evaluating the mobility of inorganic contaminants from solid wastes, including pigmented materials.

U.S. EPA Method 1311: Toxicity Characteristic Leaching Procedure (TCLP)

The TCLP is designed to simulate the leaching of a waste in a municipal landfill environment and is the most common regulatory test for determining the toxicity characteristic of a waste.^[7]

Objective: To determine the mobility of volatile and semi-volatile organic compounds and inorganic analytes in liquid, solid, and multiphasic wastes.^[4]

Methodology Summary:

- **Sample Preparation:** The solid sample is reduced in particle size, if necessary, so that it can pass through a 9.5-mm sieve.
- **Extraction Fluid Selection:** Two acidic extraction fluids are available. The choice depends on the alkalinity of the waste sample.
- **Leaching:** The prepared sample is mixed with the selected extraction fluid in a rotary agitation device at a liquid-to-solid ratio of 20:1. The mixture is tumbled for 18 ± 2 hours.
- **Separation and Filtration:** After agitation, the liquid (leachate) is separated from the solid phase by filtration through a 0.6 to 0.8 μm glass fiber filter.
- **Analysis:** The filtered leachate is then analyzed using appropriate analytical techniques, such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for heavy metals, to determine the concentration of the leached analytes.^[8]

ASTM D3987: Standard Test Method for Shake Extraction of Solid Waste with Water

This method is used to obtain an aqueous extract of a solid waste to determine the concentration of water-soluble constituents under the specified laboratory conditions.

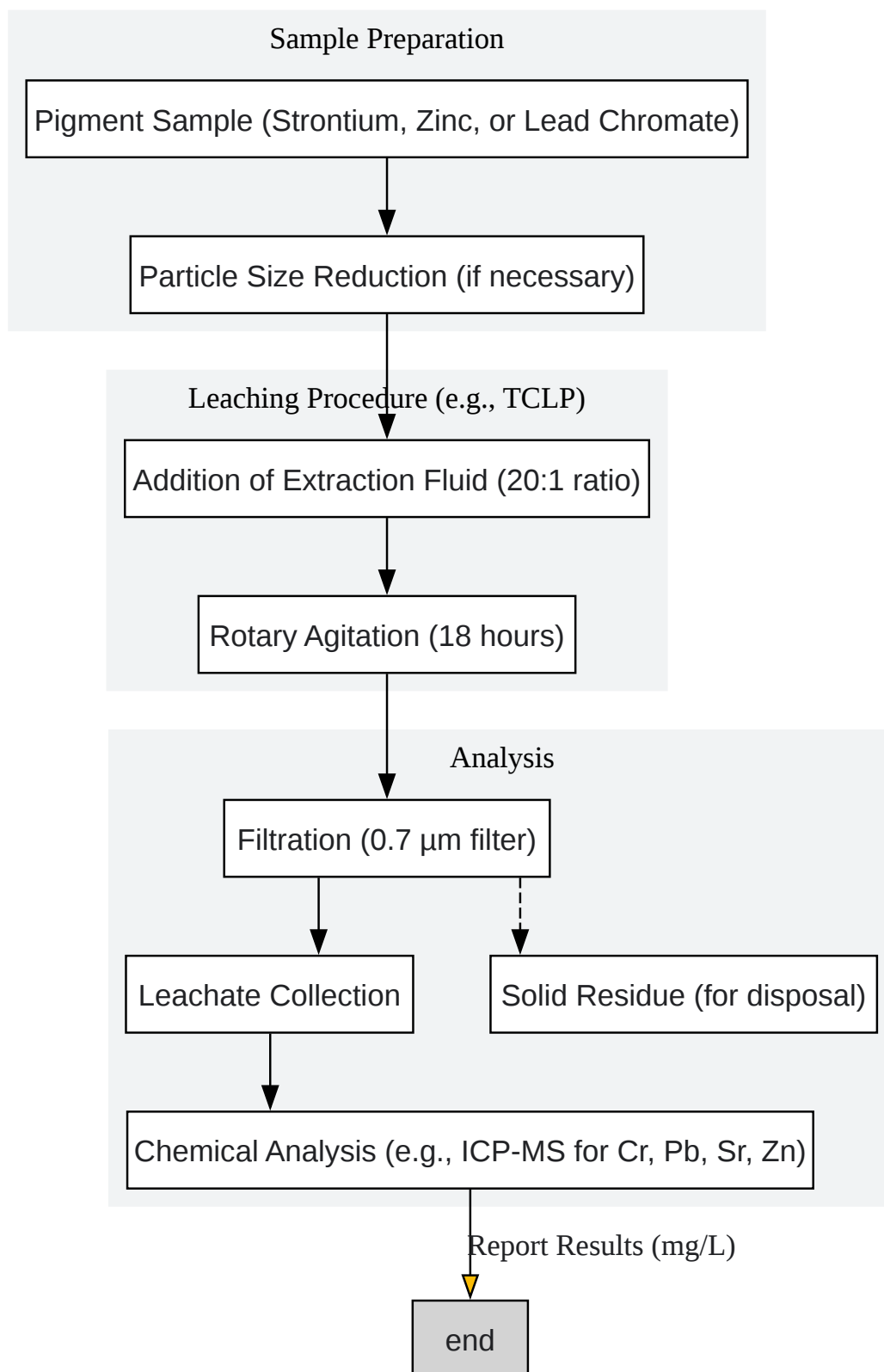
Objective: To provide a rapid means for obtaining an extract of solid waste to estimate the release of certain constituents.

Methodology Summary:

- Sample Preparation: A representative sample of the solid waste is obtained.
- Extraction: A known weight of the sample is mixed with reagent water at a liquid-to-solid ratio of 20:1 in a suitable container.
- Agitation: The container is agitated for 18 hours.
- Separation: The aqueous phase is separated from the solid phase by filtration.
- Analysis: The resulting extract is analyzed for the constituents of interest.

Mandatory Visualizations

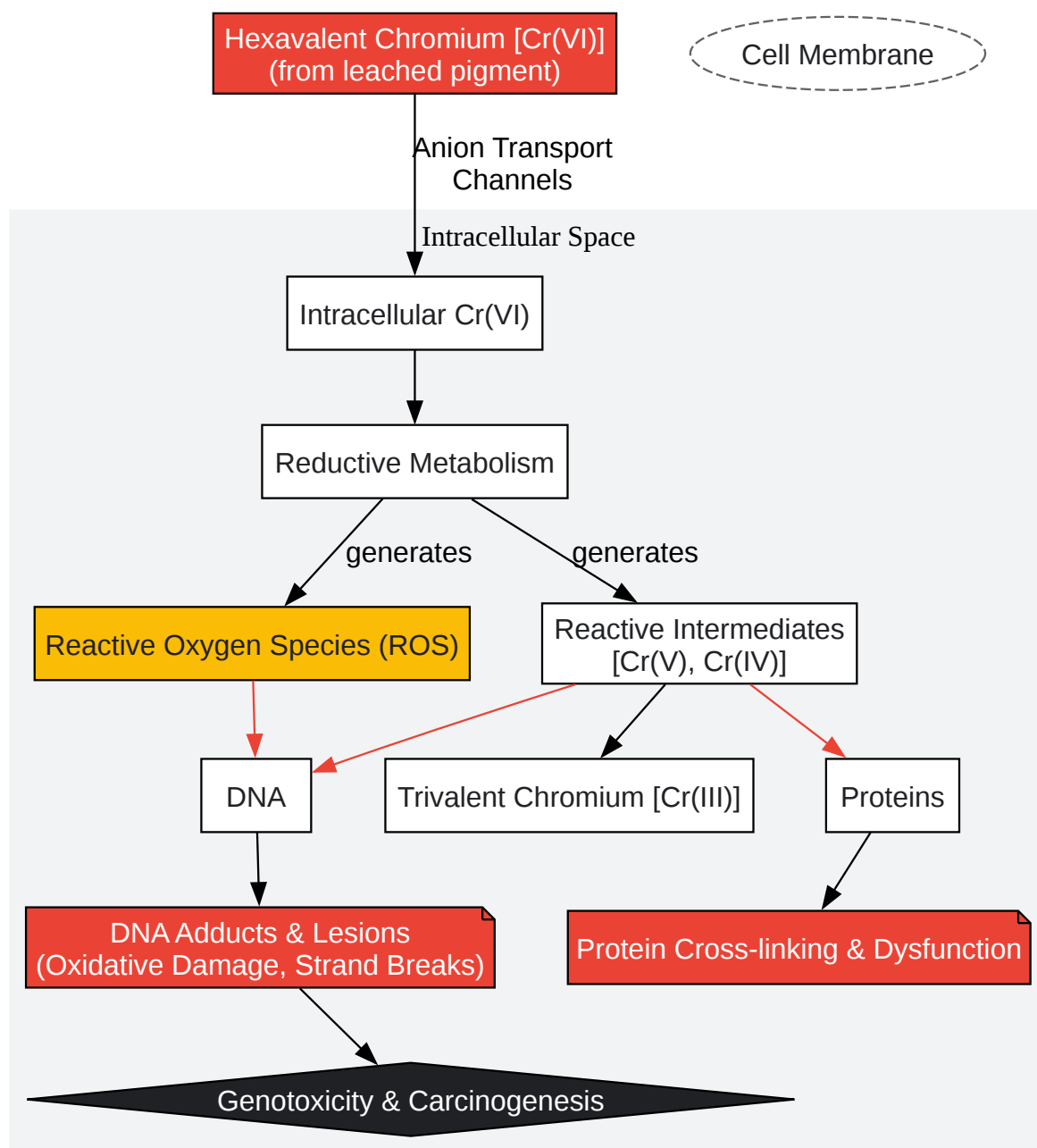
Experimental Workflow for Leaching Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for determining the leaching of chromate pigments.

Cellular Toxicity Pathway of Hexavalent Chromium



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. nmfrc.org [nmfrc.org]
- 3. Lead Chromate | PbCrO4 | CID 24460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Lead(II) chromate - Sciencemadness Wiki [sciencemadness.org]
- 5. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 6. Effects of accelerated aging on characteristics, leaching, and toxicity of commercial lead chromate pigmented microplastics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Toxicity characteristic leaching procedure - Wikipedia [en.wikipedia.org]
- 8. leadlab.com [leadlab.com]
- To cite this document: BenchChem. [A Comparative Guide to the Leaching of Chromate-Based Pigments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077219#leaching-comparison-of-different-chromate-based-pigments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com